

An In-depth Technical Guide to Thallous Cyanide

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Compound of Interest

Compound Name: *Thallous cyanide*

Cat. No.: *B080120*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Thallous cyanide**, including its chemical identity, properties, synthesis, applications in organic synthesis, and critical safety and toxicological information. The data is presented to be a valuable resource for professionals in research and development.

Chemical Identity and Properties

Thallous cyanide, with the IUPAC name Thallium(I) cyanide, is an inorganic compound of thallium and the cyanide anion.^[1] Its fundamental properties are summarized in the table below.

| Property | Value | Reference |
|---------------------|-----------------------------|---|
| CAS Number | 13453-34-4 | [1] [2] [3] |
| IUPAC Name | Thallium(I) cyanide | [1] |
| Synonyms | Thalious cyanide | [1] [2] [3] |
| Molecular Formula | TICN | [2] [3] |
| Molecular Weight | 230.40 g/mol | [2] [3] |
| Appearance | White, hexagonal platelets | [2] [3] |
| Density | 6.523 g/cm ³ | [2] [3] |
| Solubility in Water | 16.8 g/100 mL | [2] [3] |
| Other Solubilities | Soluble in alcohol and acid | [2] [3] |
| Aqueous Solution | Alkaline | [2] [3] |

Synthesis of Thalious Cyanide

Experimental Protocol: Anhydrous Synthesis

A convenient and quantitative method for preparing anhydrous Thallium(I) cyanide involves the reaction of dry hydrogen cyanide with thallium(I) phenoxide under nonaqueous conditions.[\[2\]](#) This method is advantageous as it avoids the formation of thallium(I) carbonate and the complexation issues associated with aqueous preparations.[\[2\]](#)

Materials:

- Thallium(I) phenoxide
- Dry hydrogen cyanide
- Anhydrous solvent (e.g., ether or ethyl acetate)

Procedure:

- In a well-ventilated fume hood, dissolve Thallium(I) phenoxide in an appropriate anhydrous solvent.
- Bubble dry hydrogen cyanide gas through the solution.
- Thallium(I) cyanide will precipitate out of the solution.
- Collect the precipitate by filtration under an inert atmosphere.
- Wash the product with the anhydrous solvent and dry under vacuum.

Caption: Synthesis of **Thallous Cyanide** from Thallium(I) Phenoxide.

Applications in Organic Synthesis

Thallous cyanide is a useful reagent in organic synthesis, particularly for the preparation of α -ketonitriles, cyanoformates, and trimethylcyanosilane.^[2]

Experimental Protocol: Synthesis of Aromatic α -Ketonitriles

Thallous cyanide reacts with aroyl chlorides to produce aromatic α -ketonitriles in good yields.^[2]

Materials:

- **Thallous cyanide**
- Aroyl chloride (e.g., benzoyl chloride)
- Anhydrous ether or ethyl acetate

Procedure:

- In a fume hood, suspend equimolar amounts of **Thallous cyanide** and the aroyl chloride in anhydrous ether or ethyl acetate.
- Stir the mixture at room temperature for 1-3 hours.

- The insoluble thallium(I) chloride will precipitate. Remove the precipitate by filtration.
- Evaporate the solvent from the filtrate to obtain the crude α -ketonitrile.
- The product can be further purified by recrystallization or distillation.

Caption: Synthesis of α -Ketonitriles using **Thallous Cyanide**.

Toxicology and Safety

Thallous cyanide is a highly toxic compound due to the presence of both the thallium(I) ion and the cyanide anion. Extreme caution must be exercised when handling this substance.

Mechanism of Thallium Toxicity

Thallium is a non-essential and highly toxic heavy metal.^[4] The toxicity of thallium arises from its ability to mimic essential alkali metal cations, particularly potassium (K^+), due to their similar ionic radii.^[5] This allows thallium to enter cells via potassium uptake pathways and disrupt numerous cellular processes.^{[4][5]}

The primary mechanisms of thallium toxicity include:

- **Disruption of K^+ -dependent processes:** Thallium can substitute for potassium in vital cellular functions, including the Na^+/K^+ -ATPase pump, leading to impaired ion gradients and cellular injury.^{[4][6]}
- **Enzyme Inhibition:** Thallium inhibits key enzymes such as pyruvate kinase and succinate dehydrogenase, which disrupts glucose metabolism and the Krebs cycle, leading to decreased ATP production.^{[6][7]}
- **Affinity for Sulfhydryl Groups:** Thallium has a high affinity for sulfhydryl ($-SH$) groups in proteins, particularly cysteine residues.^[4] This binding can denature proteins and inhibit their function.
- **Inhibition of Protein Synthesis:** Thallium can damage ribosomes, interfering with protein synthesis.^{[4][6]}

Caption: Cellular Mechanisms of Thallium Toxicity.

Mechanism of Cyanide Toxicity

The cyanide ion (CN⁻) is a potent and rapid-acting poison that inhibits cellular respiration. It binds to the ferric iron in cytochrome c oxidase in the mitochondria, preventing the utilization of oxygen and leading to cytotoxic anoxia.

Symptoms of Exposure

Symptoms of thallium poisoning are often slow to develop and can be wide-ranging, including severe gastrointestinal distress, painful peripheral neuropathy, and hair loss (alopecia) which typically occurs 2-3 weeks after exposure.^{[5][7]} Acute cyanide poisoning leads to rapid onset of symptoms such as shortness of breath, dizziness, seizures, and can be fatal within minutes.^[8]

Handling and Safety Precautions

Due to its extreme toxicity, **Thallous cyanide** must be handled with stringent safety protocols:

- Engineering Controls: All work with **Thallous cyanide**, including weighing, must be conducted in a certified chemical fume hood.^[8]
- Personal Protective Equipment (PPE): Wear a lab coat, chemical safety goggles, and impervious gloves (e.g., double-gloving with nitrile gloves) when handling the compound.^{[8][9]}
- Storage: Store **Thallous cyanide** in a cool, dry, well-ventilated area in a tightly sealed container.^[8] It must be stored separately from acids and oxidizing agents, as contact with acids will liberate highly toxic hydrogen cyanide gas.^[8]
- Emergency Procedures: A specific emergency response plan must be in place. This should include having a cyanide emergency kit available and ensuring all personnel are trained on its use and on first aid procedures.^{[9][10]} In case of exposure, immediate medical attention is critical.
- Disposal: All waste containing **Thallous cyanide** must be treated as hazardous waste and disposed of according to institutional and regulatory guidelines.^[8]

This guide is intended for informational purposes for qualified professionals. Always consult the Safety Data Sheet (SDS) and follow all institutional safety guidelines before handling **Thallous**

cyanide.

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